

# Personal protective equipment for handling ES9-17

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## Compound of Interest

Compound Name: ES9-17

Cat. No.: B1671241

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## Essential Safety and Handling Guide for ES9-17

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **ES9-17**, a potent inhibitor of clathrin-mediated endocytosis (CME). Adherence to these guidelines is critical to ensure personal safety and maintain a secure laboratory environment. **ES9-17** is intended for research use only and should not be used in humans or animals.<sup>[1][2]</sup>

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **ES9-17** to minimize exposure and ensure safety.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any signs of degradation or puncture before use.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory where ES9-17 is handled.
Body Protection	Laboratory coat	A standard laboratory coat should be worn and kept fastened to protect against accidental spills.
Respiratory Protection	Use in a well-ventilated area	Work should be conducted in a chemical fume hood to avoid inhalation of any dust or aerosols.

## Safe Handling and Operational Plan

Follow these step-by-step procedures for the safe handling of **ES9-17** from receipt to disposal.

### Receiving and Inspection

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is properly labeled with the chemical name (**ES9-17**), CAS number (55854-43-8), and any hazard warnings.[\[3\]](#)
- Wear appropriate PPE (gloves and safety glasses) during inspection.

### Storage

- Solid Form: Store in a tightly sealed container in a cool, dry, and dark place. Recommended long-term storage is at -20°C for up to several years.[\[2\]](#)

- In Solution: Prepare stock solutions using a suitable solvent like DMSO.<sup>[4][5]</sup> Store stock solutions in small aliquots at -20°C for short-term (months) or -80°C for long-term (months to years) storage to avoid repeated freeze-thaw cycles.<sup>[1][4]</sup>

## Preparation of Solutions

- All handling of the solid compound and preparation of solutions should be performed in a chemical fume hood.
- To prepare a stock solution, carefully weigh the required amount of solid **ES9-17**.
- Slowly add the desired solvent (e.g., DMSO) to the solid. **ES9-17** is soluble in DMSO.<sup>[4][5]</sup>
- Ensure the container is securely capped and mix gently until the solid is completely dissolved.

## Use in Experiments

- When using **ES9-17** in experiments, always wear the full complement of recommended PPE.
- Avoid direct contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Work in a well-ventilated area, preferably a chemical fume hood.

## Spill and Emergency Procedures

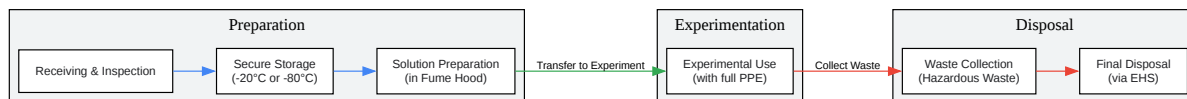
- Minor Spills:
  - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
  - Collect the absorbed material into a sealed container for proper disposal.
  - Clean the spill area with a suitable decontamination solution.
- Major Spills:

- Evacuate the area immediately.
- Alert your institution's emergency response team.
- Provide them with the chemical name and any available safety information.
- In Case of Contact:
  - Eyes: Immediately flush with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
  - Skin: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
  - Inhalation: Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
  - Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Disposal Plan

- All waste containing **ES9-17**, including empty containers, contaminated PPE, and experimental waste, must be disposed of as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of **ES9-17** down the drain or in the regular trash.
- Consult your institution's environmental health and safety (EHS) department for specific disposal procedures.

## Experimental Workflow for Handling ES9-17



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Caption: Workflow for the safe handling of **ES9-17** from receipt to disposal.

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